

Standard Operating Procedure & Safety Guide: Handling 5-Bromo-N-(4-iodophenyl)pentanamide

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Compound of Interest

Compound Name: 5-bromo-N-(4-iodophenyl)pentanamide
CAS No.: 1539292-18-6
Cat. No.: B1407942

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Executive Summary This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **5-bromo-N-(4-iodophenyl)pentanamide** (CAS 1539292-18-6). By synthesizing mechanistic toxicology with field-proven protocols, this document ensures laboratory safety, operational efficiency, and regulatory compliance.

Mechanistic Hazard Profiling

To handle **5-bromo-N-(4-iodophenyl)pentanamide** safely, researchers must understand the causality behind its dual-hazard molecular architecture:

- **Alkylating Potential (5-Bromopentyl chain):** Primary alkyl bromides are potent electrophiles. They undergo rapid bimolecular nucleophilic substitution () reactions with biological nucleophiles, such as the sulfhydryl groups of cysteine residues in proteins or the nitrogenous bases in DNA. This mechanism makes the compound a suspected mutagen, a severe skin sensitizer, and a respiratory irritant (1)[1].

- Enhanced Dermal Penetration (4-Iodophenyl group): The heavy halogenation (iodine) on the aromatic ring significantly increases the molecule's lipophilicity (LogP). This allows the compound to bypass the aqueous barriers of the skin and rapidly penetrate the lipid bilayer of cellular membranes, carrying the reactive alkyl bromide payload directly into systemic circulation ().

Personal Protective Equipment (PPE) Matrix

Because alkyl bromides act as organic solvents that can rapidly degrade standard latex, specific elastomer selection is critical to prevent accidental exposure (2)[2].

PPE Category	Specification & Material	Causality / Rationale	Breakthrough Time
Hand Protection	Double-gloved Nitrile (min 8 mil) OR Butyl Rubber	Alkyl bromides rapidly permeate latex and thin nitrile. Butyl rubber provides superior resistance to halogenated organics.	< 30 mins (Standard Nitrile); > 4 hours (Butyl)
Eye Protection	Chemical Splash Goggles & Face Shield	Prevents ocular alkylation leading to irreversible corneal damage.	N/A
Body Protection	Flame-resistant (FR) lab coat, closed-toe non-porous shoes	Prevents dermal absorption of lipophilic iodophenyl derivatives.	N/A
Respiratory	N95/P100 Particulate Respirator (if weighing powder outside hood)	Prevents inhalation of aerosolized alkylating dust.	N/A

Operational Workflow: Step-by-Step Handling

Trustworthiness through Self-Validating Protocols:

Phase 1: Environmental Validation

- Action: Conduct all work inside a certified Class II Type B2 or standard chemical fume hood.
- Validation: Before opening the reagent, verify the fume hood monitor displays an inward face velocity of 80–120 feet per minute (fpm). Tape a small piece of tissue to the sash; it must pull steadily inward.

Phase 2: Preparation and Weighing

- Action: Pre-weigh closed vials. If transferring powder, use an anti-static weighing boat.
- Validation: Zero the balance with the closed vial, transfer the required mass inside the hood, and re-weigh the closed source vial to calculate the exact mass transferred by difference. This prevents external contamination.

Phase 3: Reaction Execution

- Action: Dissolve the compound in compatible anhydrous solvents (e.g., DMF, DMSO, or DCM) under an inert atmosphere (Nitrogen/Argon) to prevent moisture-induced degradation or side reactions.

Spill Response & Chemical Quenching (Disposal Plan)

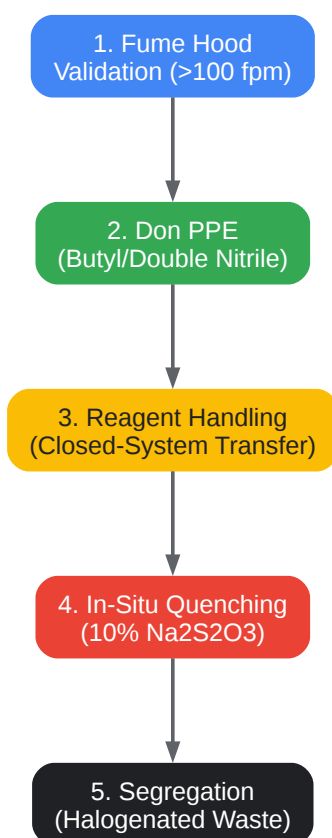
Never dispose of active alkylating agents directly into standard organic waste. They must be chemically deactivated (quenched) to prevent cross-reactions in the waste carboy.

Step-by-Step Quenching Protocol:

- Reagent Preparation: Prepare a 10% (w/v) aqueous solution of Sodium Thiosulfate ().
- Mechanistic Action: The thiosulfate anion is a powerful, soft nucleophile that rapidly attacks the primary alkyl bromide via S_N2 , displacing the bromide ion and forming a stable, water-soluble, non-toxic Bunte salt (3)[3].

- Execution: Slowly add the thiosulfate solution to the reaction vessel or spill area. Stir vigorously for 30–60 minutes at room temperature.
- Validation: The disappearance of the starting material must be verified via TLC (Thin Layer Chromatography) or LC-MS before disposal.
- Disposal: Once quenched, transfer the biphasic mixture to a properly labeled "Halogenated Aqueous/Organic Waste" container.

Workflow Visualization



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Figure 1: End-to-end operational workflow for handling and neutralizing reactive alkyl bromides.

References

- Title: Alkyl Bromides Source: Lanxess Product Safety Assessment URL:[[Link](#)]
- Title: 1-Bromopropane Source: PubChem Compound Summary, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Research and Academic Laboratory Safety Manual Source: Environmental Health and Safety, University of Texas at Austin URL:[[Link](#)]
- Title: Chemoprotection profiles of sodium thiosulfate on methyl methanesulfonate-induced mutagenesis of bacteriophage T4 Source: PubMed, National Institutes of Health URL:[[Link](#)]

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Sources

- 1. 1-Bromopropane | C₃H₇Br | CID 7840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ehs.utexas.edu [ehs.utexas.edu]
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